Comprehensive Spectroscopic Characterization of (E)-4-Methyl-1-pentenylboronic Acid

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Compound of Interest

Compound Name:	*4-Methyl-1-pentenylboronic acid*
CAS No.:	*214907-33-2*
Cat. No.:	*B1598413*

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Executive Summary

Compound: (E)-**4-Methyl-1-pentenylboronic acid** CAS: 100960-07-4 Formula:

MW: 128.0 g/mol

This technical guide provides a rigorous spectroscopic analysis of (E)-**4-Methyl-1-pentenylboronic acid**, a critical organoboron intermediate used primarily in Suzuki-Miyaura cross-coupling reactions to introduce isobutyl-alkenyl motifs into pharmacophores.

Technical Note: Researchers must recognize that this compound exists in a dynamic equilibrium with its dehydration product, the cyclic boroxine trimer. The spectroscopic data presented below accounts for this behavior, which is solvent-dependent and critical for accurate structural validation.

Structural Analysis & Synthesis Context

The spectroscopic signature of this molecule is defined by its method of synthesis: the hydroboration of 4-methyl-1-pentyne.

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- Stereochemistry: The reaction typically yields the thermodynamic (E)-isomer (trans), characterized by a large vicinal coupling constant (

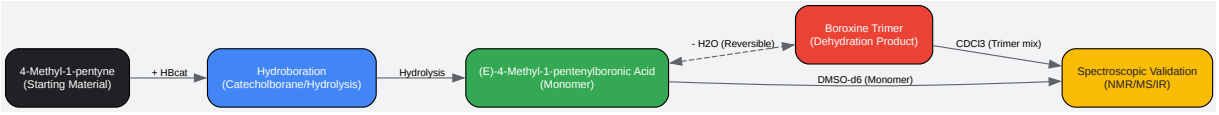
  Hz) in

  NMR.

- Regiochemistry: The boron atom attaches to the terminal carbon (C1), placing the isobutyl chain at C2.

Diagram 1: Synthesis & Equilibrium Workflow

The following diagram illustrates the synthetic origin and the critical equilibrium between the free acid and boroxine, which dictates the observed Mass Spectrometry (MS) and NMR signals.



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Caption: Synthesis pathway showing the reversible dehydration to boroxine, which complicates spectra in non-polar solvents.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Operational Directive: To observe the monomeric species and avoid broad signals associated with boroxine formation, DMSO-d6 with a trace of

is the required solvent system.

promotes dehydration and should be avoided for quantitative purity analysis.

NMR Data (400 MHz, DMSO-d6)

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The spectrum is dominated by the vinyl region (diagnostic for stereochemistry) and the high-field isobutyl region.

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Position	(ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment Logic
OH	7.60 - 7.80	Broad Singlet	2H	-	protons (exchangeable). Disappears with .
C2-H	6.45 - 6.55	Dt or Ddd	1H	,	-vinyl proton. Deshielded by double bond and alkyl chain.
C1-H	5.35 - 5.45	Doublet (d)	1H		-vinyl proton (attached to B). Shielded relative to .
C3-H	2.00 - 2.10	Triplet/Multiplet	2H		Allylic methylene. Connects isobutyl head to vinyl tail.
C4-H	1.60 - 1.75	Multiplet (m)	1H	-	Methine of isobutyl group.
C5-H	0.85 - 0.90	Doublet (d)	6H		Gem-dimethyl group. Characteristic

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		isobutyl doublet.

Expert Insight: The coupling constant of ~18 Hz between C1-H and C2-H is the primary quality attribute (CQA) confirming the (E)-configuration. A value of <12 Hz would indicate the undesired (Z)-isomer.

NMR Data (100 MHz, DMSO-d6)

Note: The carbon attached to boron (C1) is often severely broadened or invisible due to the quadrupolar relaxation of the

nucleus.

Position	(ppm)	Assignment
C2	148.0 - 152.0	-alkenyl carbon.
C1	~120.0 (Broad)	-alkenyl carbon (C-B). Often weak/missing.
C3	41.5	Allylic methylene.
C4	27.8	Methine (isobutyl).
C5	22.1	Methyl carbons.

NMR Data

- Shift:

  28.0 - 30.0 ppm (Broad Singlet).

- Interpretation: This shift is characteristic of a tricoordinate organoborane species. A shift to ~20 ppm would indicate tetracoordinate "ate" complex formation (e.g., if base were added).

Mass Spectrometry (MS) Profile

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Boronic acids are challenging in MS due to their lability. Standard EI (Electron Impact) often dehydrates the molecule immediately.

Ionization Strategy

- Preferred Mode: ESI (Electrospray Ionization) in Negative Mode (ESI-).
- Solvent: Methanol (avoid acidic modifiers which promote esterification).

Fragmentation & Isotope Pattern

Boron has two stable isotopes:

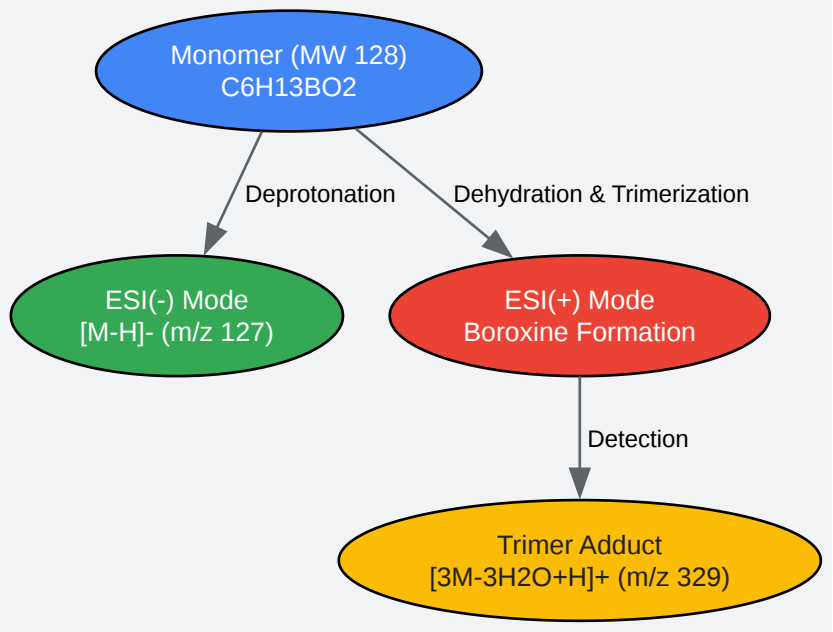
(~20%) and

(~80%). This creates a distinct "step" pattern in the molecular ion cluster.

m/z (Observed)	Ion Identity	Interpretation
127.1		Deprotonated molecular ion (Base Peak in ESI-).
109.1		Dehydrated fragment (Boroxine precursor).
329.3		Boroxine Trimer (Observed in ESI+).

Diagram 2: MS Interpretation Logic

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Caption: Mass spec behavior differs by polarity; ESI(-) favors monomer, ESI(+) favors trimer.

Infrared (IR) Spectroscopy

IR is useful for quick verification of the boronic acid functionality and the alkene unsaturation.

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Wavenumber ( )	Intensity	Assignment
3200 - 3400	Strong, Broad	O-H Stretch.[1] Indicates free boronic acid (H-bonded).
2950 - 2870	Medium	C-H Stretch. Alkyl (isobutyl) and vinyl C-H.
1635 - 1645	Medium/Weak	C=C Stretch. Characteristic of trans-alkenes.
1330 - 1350	Strong	B-O Stretch. Diagnostic for organoboranes.
~970	Strong	=C-H Bend. Out-of-plane bending for trans-disubstituted alkenes.

Experimental Protocols

Sample Preparation for NMR

To ensure the data matches the tables above:

- Solvent: Use

  (0.5 mL).
- Additive: Add 1 drop of

  immediately before acquisition.
  - Why? This suppresses the broad O-H signals and breaks up boroxine oligomers, sharpening the carbon backbone signals.
- Tube: Use high-grade 5mm NMR tubes free of paramagnetic impurities.

Storage & Handling

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- Atmosphere: Store under Argon/Nitrogen at 2-8°C.
- Dehydration: If the solid appears "gummy" or the melting point is broad, the compound has likely partially dehydrated to the boroxine.
- Re-hydration Protocol: Dissolve in minimal THF, add water, stir for 30 mins, and re-precipitate/crystallize to regenerate the free acid monomer.

References

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